

An In-Depth Technical Guide to 1-[(Trimethylsilyl)methyl]benzotriazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-[(Trimethylsilyl)methyl]benzotriazole

Cat. No.: B054929

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-[(Trimethylsilyl)methyl]benzotriazole**, a versatile reagent in organic synthesis with potential applications in materials science and drug discovery. This document details its chemical and physical properties, safety information, and key applications. A detailed experimental protocol for its synthesis is provided, along with insights into its reactivity. Furthermore, this guide explores the broader biological activities of benzotriazole derivatives, offering a foundation for future research and development in the pharmaceutical sector.

Chemical and Physical Properties

1-[(Trimethylsilyl)methyl]benzotriazole is a white crystalline solid at room temperature. Its unique structure, incorporating both a benzotriazole and a trimethylsilyl group, imparts valuable reactivity and solubility characteristics.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1-[(Trimethylsilyl)methyl]benzotriazole**

Property	Value	Reference(s)
CAS Number	122296-00-8	[1]
Molecular Formula	C ₁₀ H ₁₅ N ₃ Si	[1]
Molecular Weight	205.33 g/mol	[1]
Appearance	White powder	[1]
Melting Point	56-60 °C	[1]
Boiling Point	Not available	[1]
Density	Not available	
Solubility	Soluble in various organic solvents	
IUPAC Name	1-((trimethylsilyl)methyl)-1H-benzo[d][2][3][4]triazole	

Safety and Handling

1-[(Trimethylsilyl)methyl]benzotriazole is classified as harmful if swallowed and causes skin and serious eye irritation.[5] It may also cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

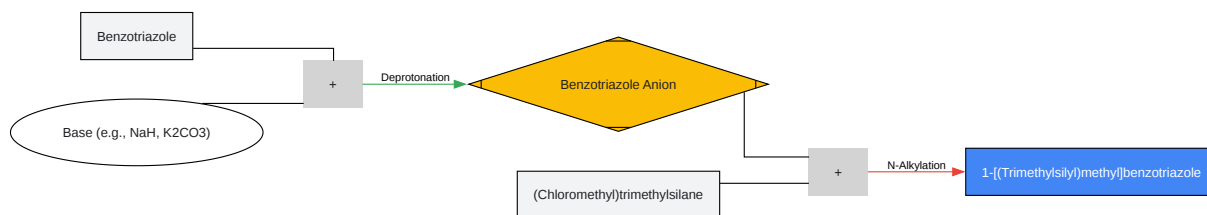
Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.	
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/eye protection/face protection.	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Synthesis and Experimental Protocols

The synthesis of **1-[(Trimethylsilyl)methyl]benzotriazole** is typically achieved through the N-alkylation of benzotriazole with (chloromethyl)trimethylsilane. This reaction is generally carried out in the presence of a base to deprotonate the benzotriazole, facilitating the nucleophilic attack on the chloromethyltrimethylsilane.

General Synthesis Pathway



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Caption: General reaction scheme for the synthesis of **1-((Trimethylsilyl)methyl)benzotriazole**.

Detailed Experimental Protocol

Materials:

- Benzotriazole
- Sodium hydride (NaH) or Potassium carbonate (K₂CO₃)
- (Chloromethyl)trimethylsilane
- Anhydrous N,N-dimethylformamide (DMF) or other suitable aprotic solvent
- Diethyl ether or other suitable extraction solvent
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

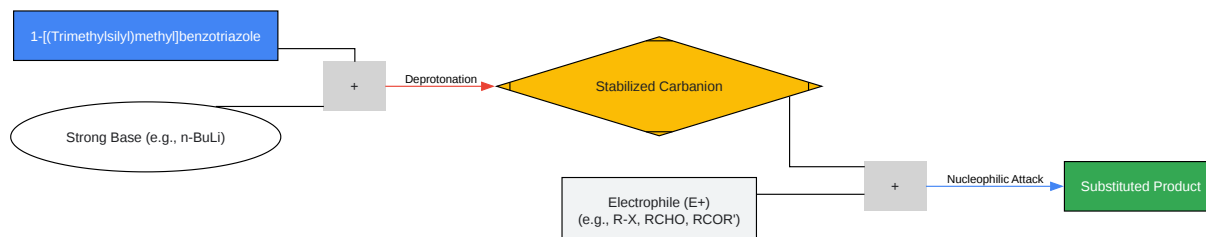
- To a solution of benzotriazole (1.0 eq) in anhydrous DMF under an inert atmosphere (e.g., nitrogen or argon), add a base such as sodium hydride (1.1 eq) portion-wise at 0 °C.
- Allow the mixture to stir at room temperature for 30 minutes to ensure complete deprotonation, resulting in the formation of the benzotriazole anion.
- Cool the reaction mixture back to 0 °C and add (chloromethyl)trimethylsilane (1.1 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water.
- Extract the aqueous layer with diethyl ether (3 x volume).
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel or by recrystallization to afford **1-[(Trimethylsilyl)methyl]benzotriazole** as a white solid.

Reactivity and Synthetic Applications

1-[(Trimethylsilyl)methyl]benzotriazole is a valuable synthetic intermediate due to the versatile reactivity of the benzotriazole moiety as a good leaving group and the ability of the trimethylsilyl group to stabilize an adjacent carbanion.

Anion Formation and Reactions with Electrophiles

The methylene protons adjacent to the silicon and benzotriazole groups are acidic and can be readily removed by a strong base, such as n-butyllithium, to form a stabilized carbanion. This carbanion can then react with a variety of electrophiles, such as alkyl halides, aldehydes, and ketones, to form new carbon-carbon bonds. This reactivity makes it a useful reagent for the introduction of a functionalized methyl group.



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Caption: General reactivity of **1-[(Trimethylsilyl)methyl]benzotriazole** via its stabilized carbanion.

Applications in Drug Discovery and Development

While specific applications of **1-[(Trimethylsilyl)methyl]benzotriazole** in drug development are not extensively documented, the benzotriazole scaffold is of significant interest in medicinal chemistry. Benzotriazole derivatives have been reported to exhibit a wide range of biological activities, including antimicrobial, antiviral, and anticancer properties.^{[2][3][4][6][7][8][9][10][11]} The use of **1-[(Trimethylsilyl)methyl]benzotriazole** as a synthetic auxiliary allows for the construction of complex molecules containing the benzotriazole moiety, which can then be evaluated for their therapeutic potential.^[1]

Biological Activity of Benzotriazole Derivatives

Extensive research has been conducted on the biological activities of various benzotriazole derivatives. These studies provide a basis for the potential pharmacological relevance of compounds derived from **1-[(Trimethylsilyl)methyl]benzotriazole**.

Table 3: Reported Biological Activities of Benzotriazole Derivatives

Biological Activity	Description	Reference(s)
Antimicrobial	Derivatives have shown activity against various bacterial and fungal strains.	[3][7][8]
Antiviral	Certain benzotriazole analogues have demonstrated inhibitory effects against different viruses.	[6]
Anticancer	Some derivatives have exhibited cytotoxic effects against various cancer cell lines.	[2][9][10]
Anti-inflammatory	Benzotriazole-containing compounds have been investigated for their anti-inflammatory properties.	[4]
Anticonvulsant	Novel benzotriazole derivatives have been synthesized and evaluated as potential anticonvulsant agents.	

It is important to note that the biological activity is highly dependent on the specific substitutions on the benzotriazole core. Further research is required to determine the specific biological effects of **1-[(Trimethylsilyl)methyl]benzotriazole** and its direct derivatives.

Conclusion

1-[(Trimethylsilyl)methyl]benzotriazole is a valuable and versatile reagent for organic synthesis. Its well-defined properties, coupled with its predictable reactivity, make it a useful tool for researchers in both academic and industrial settings. The benzotriazole moiety is a recognized pharmacophore, and the synthetic utility of this compound provides a pathway to novel derivatives with potential applications in drug discovery and development. This technical

guide serves as a comprehensive resource for professionals seeking to utilize **1-[(Trimethylsilyl)methyl]benzotriazole** in their research endeavors.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. ijpsjournal.com [ijpsjournal.com]
- 3. Benzotriazole: An overview on its versatile biological behavior - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ukaazpublications.com [ukaazpublications.com]
- 5. ufdcimages.uflib.ufl.edu [ufdcimages.uflib.ufl.edu]
- 6. mdpi.com [mdpi.com]
- 7. Synthesis and biological evaluation of some novel thiazole substituted benzotriazole derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. gsconlinepress.com [gsconlinepress.com]
- 9. wjpr.s3.ap-south-1.amazonaws.com [wjpr.s3.ap-south-1.amazonaws.com]
- 10. gsconlinepress.com [gsconlinepress.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-[(Trimethylsilyl)methyl]benzotriazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054929#1-trimethylsilyl-methyl-benzotriazole-cas-number-and-properties]

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